

Mustard-Lewisite vapor pressure and volatility data

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Compound of Interest

Compound Name: Mustard-Lewisite

CAS No.: 378791-32-3

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An In-depth Technical Guide on the Vapor Pressure and Volatility of **Mustard-Lewisite**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the vapor pressure and volatility data for **Mustard-Lewisite** (HL), a chemical warfare agent consisting of a mixture of sulfur mustard (HD) and lewisite (L). This document is intended for researchers, scientists, and professionals in drug development who require detailed information on the physical properties of this hazardous compound.

Introduction

Mustard-Lewisite (HL) is a potent vesicant (blistering agent) that combines the chemical properties of both sulfur mustard and lewisite.^[1] The vapor pressure and volatility of HL are critical parameters that influence its behavior in the environment, its potential for airborne dissemination, and the design of protective equipment and decontamination procedures. This guide summarizes the available quantitative data, describes the experimental protocols for their

determination, and provides a visual representation of the relationship between temperature and vapor pressure.

The properties of **Mustard-Lewisite** mixtures can vary depending on the exact composition.^[1] This guide focuses on a common munitions-grade mixture of 63% Lewisite and 37% Sulfur Mustard by weight.^[1]

Quantitative Data on Vapor Pressure and Volatility

The following tables summarize the vapor pressure and volatility data for the **Mustard-Lewisite** mixture (HL), as well as for its individual components, sulfur mustard (HD) and lewisite (L).

Table 1: Vapor Pressure and Volatility of **Mustard-Lewisite** (HL) Mixture (63% L-1, 37% HD)

Temperature (°C)	Temperature (°F)	Vapor Pressure (mm Hg)	Volatility (mg/m ³)
20	68	0.248	2,730

Source:^[1]

Table 2: Vapor Pressure and Volatility of Sulfur Mustard (HD)

Temperature (°C)	Temperature (°F)	Vapor Pressure (mm Hg)	Volatility (mg/m ³)
0	32	0.025	75 (Solid)
20	68	0.072	610 (Liquid)
30	86	0.090	-
40	104	-	2,860 (Liquid)

Sources:^[2]^[3]

Table 3: Vapor Pressure and Volatility of Lewisite (L-1)

Temperature (°C)	Temperature (°F)	Vapor Pressure (mm Hg)	Volatility (mg/m ³)
20	68	-	4,480
25	77	0.58	-

Source:[4]

Experimental Protocols for Vapor Pressure Determination

Detailed experimental protocols for determining the vapor pressure of **Mustard-Lewisite** are not readily available in open literature due to the hazardous nature of the substance. However, the methodologies employed for other chemical warfare agents can be adapted. The following sections describe the principles of common experimental techniques.

Static Method

The static method directly measures the vapor pressure of a substance in a closed system at thermodynamic equilibrium.

Methodology:

- A small, pure sample of the agent is placed in a thermostatically controlled, evacuated vessel.
- The vessel is heated to and maintained at a precise temperature.
- The pressure inside the vessel is allowed to equilibrate, at which point the rate of evaporation equals the rate of condensation.
- The pressure at equilibrium, which is the vapor pressure at that temperature, is measured using a pressure transducer.
- The process is repeated at various temperatures to obtain a vapor pressure curve.

Vapor Saturation Method

The vapor saturation method, also known as the gas saturation method, involves saturating a carrier gas with the vapor of the substance of interest.

Methodology:

- A stream of inert carrier gas (e.g., nitrogen) is passed at a known flow rate through or over a sample of the liquid agent maintained at a constant temperature.
- The carrier gas becomes saturated with the agent's vapor.
- The mass of the agent transported by the gas is determined by trapping the vapor in a suitable solvent and analyzing the resulting solution or by measuring the mass loss of the sample over time.
- The partial pressure of the agent (its vapor pressure) is then calculated using the ideal gas law, based on the volume of the carrier gas and the amount of agent vaporized.

Knudsen Effusion Method

The Knudsen effusion method is suitable for substances with low vapor pressures. It measures the rate of effusion of a vapor through a small orifice in a closed cell.

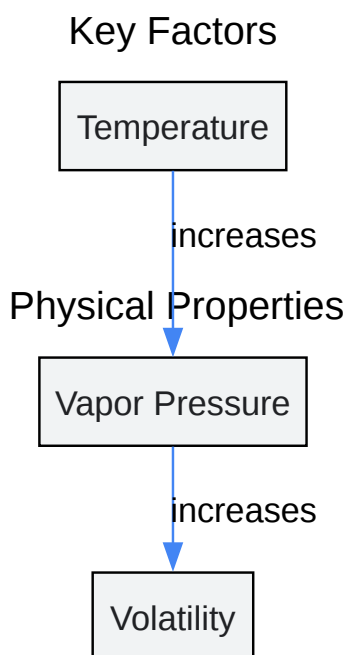
Methodology:

- A sample of the substance is placed in a Knudsen cell, which is a small container with a very small orifice of known area.
- The cell is placed in a high vacuum and heated to a specific temperature.
- The rate of mass loss from the cell due to the effusion of vapor through the orifice is measured using a sensitive microbalance.
- The vapor pressure is then calculated from the rate of mass loss, the area of the orifice, the temperature, and the molar mass of the substance using the Hertz-Knudsen equation.

Visualization of Physicochemical Relationships

The relationship between temperature, vapor pressure, and volatility is crucial for understanding the behavior of **Mustard-Lewisite**. The following diagram illustrates this logical relationship.

Relationship Between Temperature, Vapor Pressure, and Volatility



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Caption: Logical flow of temperature's effect on vapor pressure and volatility.

This diagram shows that as the ambient temperature increases, the vapor pressure of **Mustard-Lewisite** also increases. A higher vapor pressure leads to a higher concentration of the agent in the vapor phase, thus increasing its volatility and the associated inhalation hazard.

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